

Independent Validation of Linperlisib: A Comparative Analysis in Relapsed/Refractory Lymphomas

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Compound of Interest

Compound Name: *Linperlisib*

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A detailed examination of clinical trial data for the novel PI3K δ inhibitor, **Linperlisib**, reveals promising efficacy and a manageable safety profile in patients with relapsed or refractory follicular lymphoma and peripheral T-cell lymphoma. This guide provides an objective comparison of **Linperlisib** with other approved targeted therapies for these indications, supported by a comprehensive review of pivotal clinical trial data and experimental protocols.

Linperlisib is an orally administered, selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ), a critical component of the B-cell receptor signaling pathway that is often dysregulated in B-cell malignancies.[1][2] By targeting PI3K δ , **Linperlisib** aims to induce apoptosis and inhibit the proliferation of malignant B-cells.[1][3] This targeted mechanism of action has demonstrated significant clinical activity in heavily pretreated patient populations.

Linperlisib in Relapsed/Refractory Follicular Lymphoma (FL)

In a pivotal Phase II clinical trial (NCT04370405), **Linperlisib** demonstrated a compelling overall response rate (ORR) of 79.8% in 84 patients with relapsed or refractory follicular lymphoma who had received at least two prior systemic therapies.[4][5][6] Of these patients, 15.5% achieved a complete response (CR).[4][6] The median progression-free survival (PFS) was 13.4 months.[4][6]

Comparative Efficacy of PI3K Inhibitors in Follicular Lymphoma

The following table summarizes the key efficacy data from pivotal trials of **Linperlisib** and other PI3K inhibitors approved for the treatment of relapsed/refractory follicular lymphoma.

Drug (Pivotal Trial)	Overall Response Rate (ORR)	Complete Response (CR) Rate	Median Progression-Free Survival (PFS)
Linperlisib (NCT04370405)	79.8% [4] [6]	15.5% [4] [6]	13.4 months [4] [6]
Idelalisib	57% [4]	6%	11 months
Copanlisib (CHRONOS-1)	58.7% [7] [8]	14.4% [7]	11.2 months [8] [9]
Duvelisib (DYNAMO)	42.2% [10] [11] [12] [13]	1% [10]	9.5 months [10] [12]
Umbralisib (UNITY-NHL)	43% [14]	3% [14]	10.6 months

Comparative Safety of PI3K Inhibitors in Follicular Lymphoma

A critical aspect of evaluating PI3K inhibitors is their safety profile. The table below outlines the incidence of common grade ≥ 3 adverse events observed in the respective clinical trials.

Adverse Event	Linperlisib	Idelalisib	Copanlisib	Duvelisib	Umbralisib
Diarrhea/Colitis	-	14%	5%	15%	10%
Pneumonitis	3.6% (ILD)[4][6]	4%	-	-	-
Neutropenia	15.5%[4][6]	27%	24%	25%	12%
Elevated ALT/AST	-	13-19%	1.4%	15%	7%
Infections	19.0% (pneumonia)[4][6]	-	-	-	-

Data for Idelalisib, Duvelisib, and Umbralisib are compiled from various sources and may not be directly comparable due to differences in trial design and reporting.

Linperlisib in Relapsed/Refractory Peripheral T-Cell Lymphoma (PTCL)

Linperlisib has also shown significant activity in the treatment of relapsed or refractory peripheral T-cell lymphoma. In a Phase Ib study, **Linperlisib** demonstrated an ORR of 70.4% in 27 evaluable patients, with a CR rate of 25.9%.[15] A subsequent pivotal Phase II study in 88 evaluable patients showed an ORR of 48%, with a CR rate of 30%.[16][17] The median PFS in this larger study was 5.5 months.[16][17]

Comparative Efficacy of Approved Agents in Peripheral T-Cell Lymphoma

The following table compares the efficacy of **Linperlisib** with other agents approved for relapsed/refractory PTCL.

Drug (Pivotal Trial)	Overall Response Rate (ORR)	Complete Response (CR) Rate	Median Progression-Free Survival (PFS)
Linperlisib (Phase II)	48% [16] [17]	30% [16] [17]	5.5 months [16] [17]
Belinostat (BELIEF)	25.8% [18] [19]	10.8% [18] [19]	1.6 months [19]
Romidepsin (Pivotal Study)	25% [20] [21]	15% [20] [21]	Not Reported
Pralatrexate (PROPEL)	29% [22] [23]	11% [22] [23]	3.5 months [22] [23]

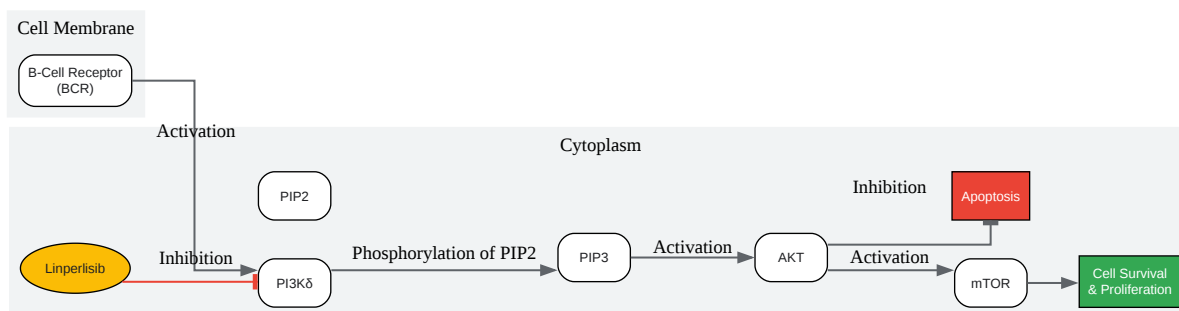
Comparative Safety of Approved Agents in Peripheral T-Cell Lymphoma

The safety profiles of these agents are a key consideration in treatment selection. The table below summarizes notable grade ≥ 3 adverse events.

Adverse Event	Linperlisib	Belinostat	Romidepsin	Pralatrexate
Neutropenia	21% [24]	13% [25]	20% [20]	22% [22] [23]
Thrombocytopenia	-	13% [25]	24% [20]	32% [22] [23]
Anemia	-	10% [25]	-	18% [22] [23]
Mucositis	-	-	-	22% [22] [23]
Infections	11.6% (pneumonia) [24]	6% (pneumonia) [25]	19% [20]	-

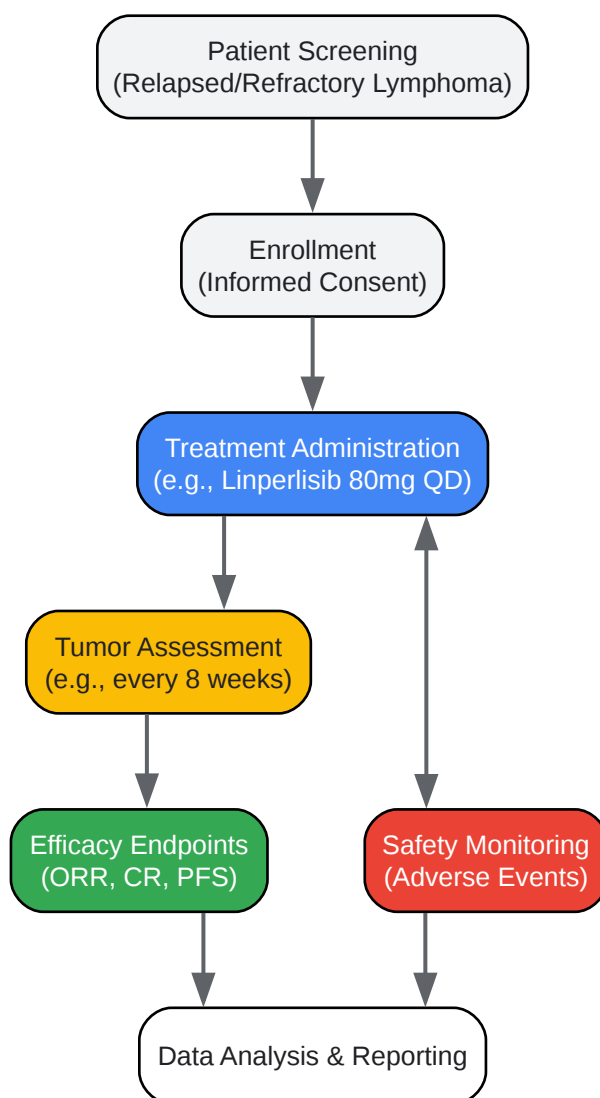
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Linperlisib** and a generalized workflow for the clinical trials discussed in this guide.



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Caption: Mechanism of action of **Linperlisib** in the PI3K/AKT/mTOR signaling pathway.



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Caption: Generalized workflow of the single-arm Phase II clinical trials.

Experimental Protocols

Linperlisib Phase II Study in Follicular Lymphoma (NCT04370405)

- Study Design: A single-arm, open-label, multicenter Phase II trial.[4][6]
- Patient Population: Patients with histologically confirmed relapsed or refractory follicular lymphoma who had received at least two prior systemic therapies.[4][6]

- Intervention: **Linperlisib** was administered orally at a dose of 80 mg once daily in 28-day cycles until disease progression or unacceptable toxicity.[4][6]
- Primary Endpoint: Overall Response Rate (ORR) as assessed by an Independent Review Committee.[4][6]
- Secondary Endpoints: Duration of Response (DOR), Progression-Free Survival (PFS), Overall Survival (OS), and safety.[4][6]

Linperlisib Phase II Study in Peripheral T-Cell Lymphoma

- Study Design: An open-label, single-arm, multicenter Phase II registration trial.[26][27]
- Patient Population: Patients with relapsed or refractory peripheral T/NK cell lymphomas.[26][27]
- Intervention: **Linperlisib** was administered orally at a dose of 80 mg once daily continuously until disease progression or unacceptable toxicity.[26][27]
- Primary Endpoint: Overall Response Rate (ORR) assessed by an Independent Review Committee using Lugano 2014 criteria.[28]
- Tumor Assessment: Performed every two 28-day treatment cycles.[26][27]

Belinostat BELIEF Study in Peripheral T-Cell Lymphoma

- Study Design: A pivotal, single-arm, open-label study.[25][29]
- Patient Population: Patients with relapsed or refractory PTCL who had failed at least one prior systemic therapy.[25]
- Intervention: Belinostat 1000 mg/m² administered as a 30-minute intravenous infusion on days 1-5 of a 21-day cycle.[19][29]
- Primary Endpoint: Overall Response Rate (ORR).[25]

Romidepsin Pivotal Study in Peripheral T-Cell Lymphoma

- Study Design: An international, pivotal, single-arm, Phase II trial.[20]
- Patient Population: Patients with relapsed or refractory PTCL who were refractory to or had failed at least one prior systemic therapy.[20]
- Intervention: Romidepsin 14 mg/m² as a 4-hour intravenous infusion on days 1, 8, and 15 of a 28-day cycle.[20]
- Primary Endpoint: Rate of complete response/unconfirmed complete response (CR/CRu) assessed by an independent review committee.[20]

Pralatrexate PROPEL Study in Peripheral T-Cell Lymphoma

- Study Design: A Phase II, single-arm, open-label, international multicenter study.[23]
- Patient Population: Patients with independently confirmed PTCL who progressed following ≥ 1 line of prior therapy.[22][23]
- Intervention: Pralatrexate 30 mg/m² intravenously weekly for 6 weeks in 7-week cycles.[22][23]
- Primary Endpoint: Overall Response Rate (ORR) determined by independent central review.[22][23]

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References

- 1. What is the mechanism of Linperlisib? [synapse.patsnap.com]

- 2. Linperlisib | C28H37FN6O5S | CID 91754520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Phase Ib study of the oral PI3K δ inhibitor linperlisib in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Oral PI3K δ Inhibitor Linperlisib for the Treatment of Relapsed and/or Refractory Follicular Lymphoma: A Phase II, Single-Arm, Open-Label Clinical Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PB2272: PI3K Δ INHIBITOR LINPERLISIB FOR PATIENTS WITH RELAPSED OR REFRACTORY FOLLICULAR LYMPHOMA: SUBGROUP ANALYSIS OF A PHASE 2 TRIAL - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. ashpublications.org [ashpublications.org]
- 8. onclive.com [onclive.com]
- 9. Spotlight on copanlisib and its potential in the treatment of relapsed/refractory follicular lymphoma: evidence to date - PMC [pmc.ncbi.nlm.nih.gov]
- 10. DYNAMO: A Phase II Study of Duvelisib (IPI-145) in Patients With Refractory Indolent Non-Hodgkin Lymphoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. onclive.com [onclive.com]
- 12. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 13. ascopubs.org [ascopubs.org]
- 14. UKONIQ to Treat Marginal Zone Lymphoma and Follicular Lymphoma [clinicaltrialsarena.com]
- 15. ascopubs.org [ascopubs.org]
- 16. biospace.com [biospace.com]
- 17. ashpublications.org [ashpublications.org]
- 18. researchgate.net [researchgate.net]
- 19. Belinostat in Patients With Relapsed or Refractory Peripheral T-Cell Lymphoma: Results of the Pivotal Phase II BELIEF (CLN-19) Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Results from a pivotal, open-label, phase II study of romidepsin in relapsed or refractory peripheral T-cell lymphoma after prior systemic therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Romidepsin for the treatment of relapsed/refractory peripheral T-cell lymphoma: pivotal study update demonstrates durable responses - PubMed [pubmed.ncbi.nlm.nih.gov]

- 22. Pralatrexate in patients with relapsed or refractory peripheral T-cell lymphoma: results from the pivotal PROPEL study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. ascopubs.org [ascopubs.org]
- 24. aacrjournals.org [aacrjournals.org]
- 25. ascopubs.org [ascopubs.org]
- 26. researchgate.net [researchgate.net]
- 27. Paper: A Multicenter Phase2 Trial of Linperlisib in Relapsed or Refractory Peripheral T/NK Cell Lymphomas [ash.confex.com]
- 28. ashpublications.org [ashpublications.org]
- 29. Belinostat in patients with refractory or relapsed peripheral T-cell lymphoma: a perspective review - PMC [pmc.ncbi.nlm.nih.gov]
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